

Technical Guide: Synthesis and Purification of Sodium Phenyl Phosphate Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium phenyl phosphate dihydrate*

Cat. No.: *B1316572*

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This technical guide provides a comprehensive overview of the synthesis and purification methods for **sodium phenyl phosphate dihydrate**, a crucial reagent in various biochemical assays, particularly for the determination of phosphatase activity. This document outlines detailed experimental protocols, presents quantitative data for the final product, and illustrates the overall workflow from starting materials to the purified dihydrate.

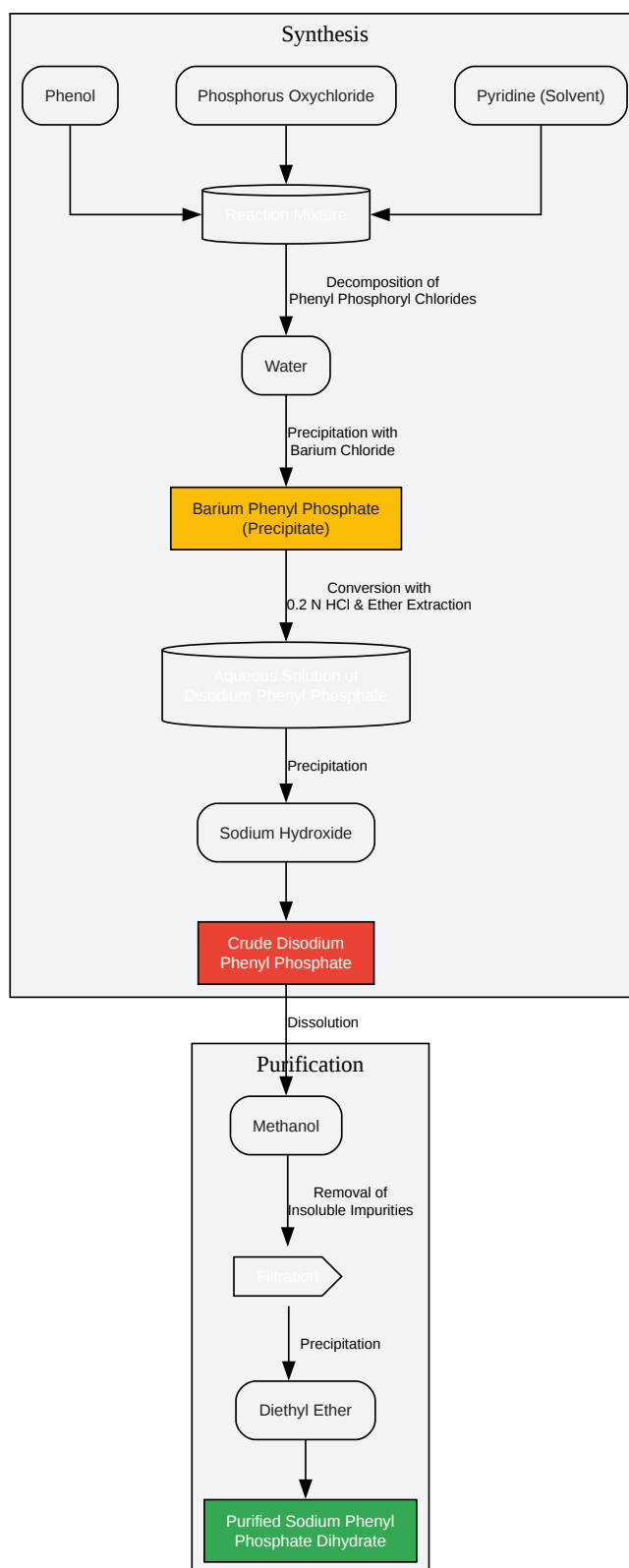
Physicochemical Data

The following table summarizes the key physicochemical properties of **sodium phenyl phosphate dihydrate**. This data is essential for handling, storage, and quality control of the compound.

Property	Value	Reference(s)
Molecular Formula	$\text{C}_6\text{H}_5\text{Na}_2\text{O}_4\text{P} \cdot 2\text{H}_2\text{O}$	[1][2]
Molecular Weight	254.09 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1]
Purity (Assay)	$\geq 95\%$ to $\geq 99\%$	[2][3]
Water Content	11.0 - 17.1%	
Free Phenol Impurity	$< 0.1\%$	[1]
Solubility	Soluble in water	
Storage Temperature	2-8°C	[1]

Synthesis and Purification Workflow

The overall process for obtaining pure **sodium phenyl phosphate dihydrate** involves a multi-step synthesis followed by a purification stage. The logical flow of this process is depicted in the diagram below.



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References

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- To cite this document: BenchChem. [Technical Guide: Synthesis and Purification of Sodium Phenyl Phosphate Dihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1316572#synthesis-and-purification-methods-for-sodium-phenyl-phosphate-dihydrate>]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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